

Technical Support Center: AC-262536 & AC 264613

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: AC 264613
CAS No.: 1050501-60-4
Cat. No.: B8061724

[Get Quote](#)

Lead Application Scientist's Guidance Note: Our internal review identified a common point of confusion between two similarly named compounds: AC-262536, a selective androgen receptor modulator (SARM), and **AC 264613**, a protease-activated receptor 2 (PAR2) agonist. Due to its prevalence in metabolic and muscle-wasting research, this guide will primarily focus on the stability of AC-262536. However, to ensure comprehensive support, we have included a dedicated section addressing the stability of **AC 264613**. Please verify the CAS number of your compound to ensure you are consulting the correct section.

- AC-262536 (Accadrine): CAS 870888-46-3[1][2][3][4]
- **AC 264613**: CAS 1051487-82-1[5][6]

Frequently Asked Questions (FAQs): Stability of AC-262536

This section addresses the storage and handling of the SARM, AC-262536.

Q1: What are the recommended storage conditions and stability for AC-262536 solutions at -20°C?

The stability of AC-262536 in solution is highly dependent on the solvent, storage temperature, and handling practices. Vendor datasheets provide slightly different recommendations, suggesting that the effective stability window can be narrow.

- In a DMSO solution, the consensus for storage at -20°C is approximately 1 month.^{[1][7][8]} For longer-term storage of up to 6 months, -80°C is strongly recommended.^{[1][7]}
- One supplier notes that solutions are generally unstable and should be prepared fresh.^[3] This conservative advice highlights the importance of proper handling to maximize the usable life of your stock solutions.
- The powdered (lyophilized) form of AC-262536 is significantly more stable, with a shelf life of at least 3 years at -20°C.^{[1][3][4]}

Data Summary Table: AC-262536 Storage Stability

Compound Form	Solvent	Storage Temperature	Reported Stability Duration	Source / Vendor
In Solution	DMSO	-20°C	1 Month	MedChemExpress ^{[1][7]} , Adooq Bioscience ^[8]
In Solution	DMSO	-80°C	6 Months	MedChemExpress ^{[1][7]}
In Solution	Not Specified	Not Specified	"Unstable, prepare fresh"	Selleck Chemicals ^[3]
Powder	N/A	-20°C	≥ 3-4 Years	Cayman Chemical ^[4] , Adooq ^[8] , Selleck ^[3]

Q2: Why is Dimethyl Sulfoxide (DMSO) the recommended solvent for creating stock solutions?

DMSO is the solvent of choice for AC-262536 for several critical reasons rooted in its chemical properties:

- **Solubilizing Power:** AC-262536 is a complex organic molecule with poor aqueous solubility. DMSO is a highly polar aprotic solvent capable of dissolving such compounds effectively, with reported solubilities up to 50 mg/mL.[1]
- **Cryoprotectant Properties:** DMSO prevents the formation of ice crystals at freezing temperatures, which can damage the structure of the solute molecule and cause it to precipitate out of solution upon thawing.
- **Chemical Stability:** DMSO is chemically inert under a wide range of conditions and is stable up to 100°C, ensuring it does not react with the dissolved compound during storage or preparation.[9]

Expert Insight: It is imperative to use anhydrous (water-free) DMSO. DMSO is highly hygroscopic (readily absorbs water from the air). The presence of water can facilitate the hydrolysis of sensitive compounds like AC-262536, leading to degradation and a loss of biological activity over time.

Q3: What is the best-practice protocol for preparing and storing an AC-262536 stock solution?

Following a strict protocol is essential to prevent contamination, degradation, and concentration errors. This self-validating system ensures that if issues arise, you can confidently rule out improper stock preparation.

Experimental Protocol: Stock Solution Preparation

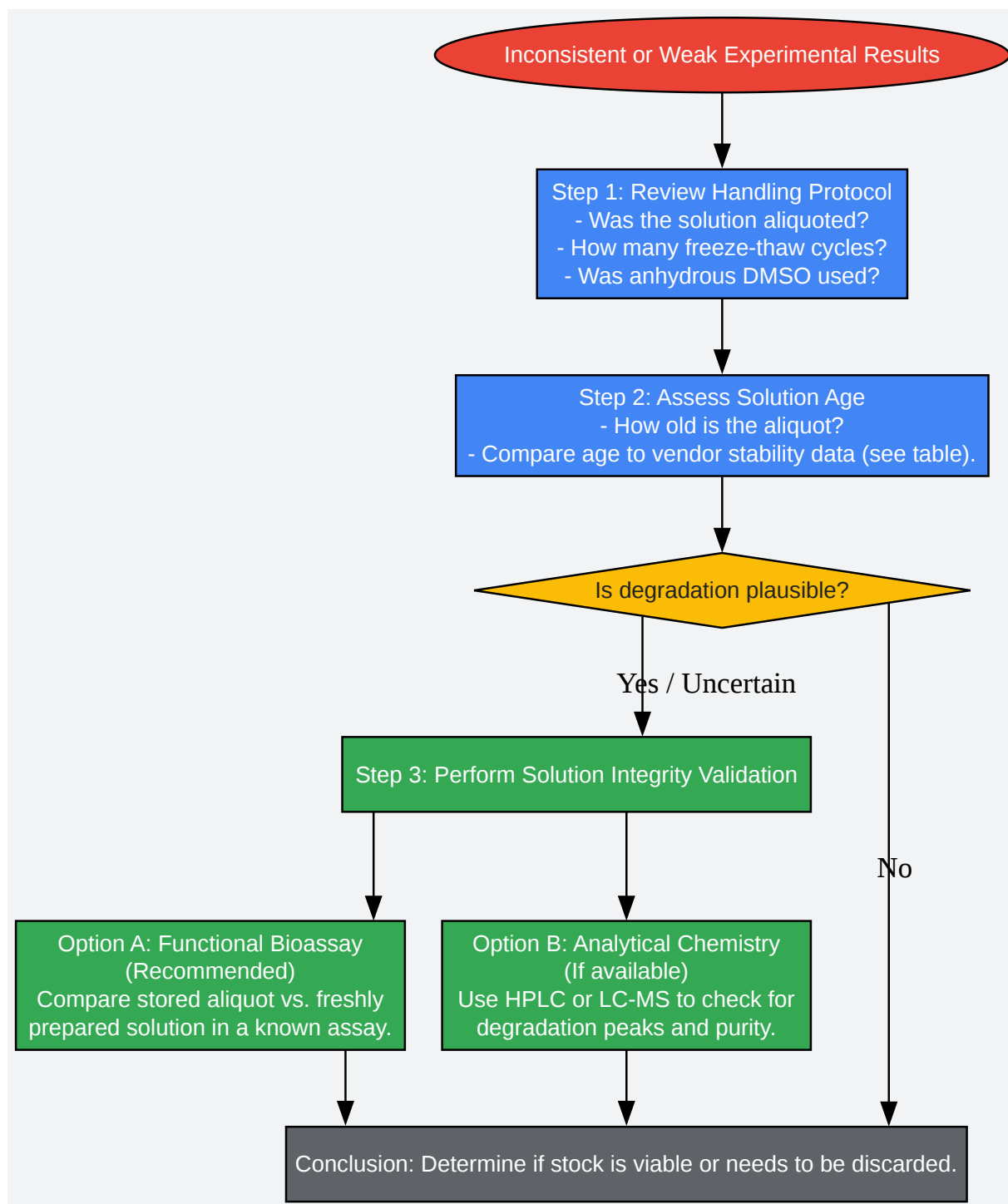
- **Equilibration:** Before opening, allow the vial of powdered AC-262536 to sit at room temperature for 15-20 minutes. This prevents atmospheric water from condensing on the cold powder.

- **Solvent Addition:** Using a calibrated pipette, add the required volume of anhydrous DMSO to the vial to achieve your target concentration (e.g., 10 mM or 20 mM).
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes. Gentle warming (to 30-40°C) or sonication can be used to aid dissolution if precipitation is observed.^[7] Ensure the solution is completely clear.
- **Aliquoting (Critical Step):** Dispense the stock solution into single-use, low-binding polypropylene microcentrifuge tubes. The volume of each aliquot should be sufficient for one experiment.
- **Storage:** Immediately place the aliquots in a labeled storage box at -80°C for long-term storage (up to 6 months) or -20°C for short-term use (up to 1 month).^{[1][7]}
- **Documentation:** Record the compound name, concentration, date of preparation, and solvent on the storage box.

Causality Explained: The most critical step is aliquoting. Repeated freeze-thaw cycles are a primary cause of compound degradation and precipitation. By creating single-use aliquots, you ensure the main stock is not temperature-cycled, preserving its integrity for the recommended storage period.

Q4: My experiments are showing inconsistent or weaker-than-expected results. How can I troubleshoot and validate the integrity of my stored AC-262536 solution?

If you suspect your compound has degraded, a systematic approach can help identify the issue. The following workflow provides a self-validating method to test the bioactivity of your stored solution.



[Click to download full resolution via product page](#)

Caption: Decision workflow for troubleshooting AC-262536 solution stability.

Protocol: Functional Bioassay Validation This protocol provides a direct, functional test of your stored compound's activity.

- **Prepare Fresh Solution:** Create a new, fresh solution of AC-262536 from powder, following the best-practice protocol described above. This will serve as your positive control.
- **Select Assay:** Use a robust and reproducible in vitro assay where AC-262536 has a known effect. A good example is an assay measuring the suppression of luteinizing hormone (LH) in relevant cells or a luciferase reporter assay driven by an androgen response element.^{[7][10]}
- **Run Comparison:** Set up parallel experiments. In one set of wells/plates, use your stored aliquot. In the other set, use the freshly prepared solution. Run a full dose-response curve for both.
- **Analyze Data:** Compare the EC50 values and the maximal effect (Emax) from the two dose-response curves. If the stored solution shows a significant rightward shift in the curve (higher EC50) or a reduced Emax compared to the fresh solution, it indicates degradation and loss of potency.

Technical Data: Stability of AC 264613 (PAR2 Agonist)

This section addresses the storage and handling of the PAR2 agonist, **AC 264613** (CAS 1051487-82-1).

Q1: What are the recommended storage conditions for AC 264613 solutions?

Data for **AC 264613** indicates a different stability profile compared to AC-262536.

- **Solvent:** DMSO is the recommended solvent, with a maximum solubility of around 40 mg/mL (100 mM).
- **Storage in DMSO:**
 - -80°C: Stable for up to 6 months.^[5]

- -20°C: Stability is significantly reduced. One vendor suggests a maximum of 1 month.[11]
- 4°C: Stability is very short, limited to approximately 2 weeks.[5]
- Powder Form: The solid compound is stable for at least 2 years when stored at -20°C.[5]

Key Takeaway: For **AC 264613**, storage at -80°C is strongly preferred over -20°C to ensure long-term stability in a DMSO stock solution. The same best practices for stock preparation, including using anhydrous DMSO and aliquoting to avoid freeze-thaw cycles, should be strictly followed.

References

- Equine metabolism of the selective androgen receptor modulator AC-262536 in vitro and in urine, plasma and hair following oral administration. PubMed. [\[Link\]](#)
- SARM AC-262 536 : Research on Muscle Wasting. Peptides.co.uk. [\[Link\]](#)
- Androgen Receptor Modulator with Potential Anabolic Benefits. UMBRELLA Labs. [\[Link\]](#)
- Pharmacological characterization of AC-262536, a novel selective androgen receptor modulator. ResearchGate. [\[Link\]](#)
- AC-262,536. Wikipedia. [\[Link\]](#)
- Pharmacological characterization of AC-262536, a novel selective androgen receptor modulator. PubMed. [\[Link\]](#)
- **AC 264613**|AC264613|PAR2 agonist. DC Chemicals. [\[Link\]](#)
- AC-262536 | androgen receptor modulator | Buy from Supplier AdooQ®. Adooq Bioscience. [\[Link\]](#)
- AC-264613 | PAR2 agonist | Buy from Supplier AdooQ®. Adooq Bioscience. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. AC-262536 ≥95% \(HPLC\) | Sigma-Aldrich](#) [sigmaaldrich.com]
- [3. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [4. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [5. AC 264613|AC264613|PAR2 agonist](#) [dcchemicals.com]
- [6. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [7. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [8. adooq.com](https://adooq.com) [adooq.com]
- [9. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [10. Pharmacological characterization of AC-262536, a novel selective androgen receptor modulator - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [11. adooq.com](https://adooq.com) [adooq.com]
- To cite this document: BenchChem. [Technical Support Center: AC-262536 & AC 264613]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8061724/docs#technical-support-center-ac-262536-ac-264613>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)